

A Comprehensive Technical Guide to D(+)-Raffinose Pentahydrate: Physical and Chemical Properties

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Compound of Interest

Compound Name: *D(+)-Raffinose pentahydrate*

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Introduction

D(+)-Raffinose pentahydrate is a naturally occurring trisaccharide composed of galactose, glucose, and fructose moieties.[1][2][3] It belongs to the raffinose family of oligosaccharides (RFOs), which are widely distributed in the plant kingdom, ranking second only to sucrose in abundance as soluble carbohydrates.[2] Found in a variety of vegetables, grains, and seeds such as cotton seeds, **D(+)-Raffinose pentahydrate** serves diverse functions in both biological and industrial applications.[2][4] In the pharmaceutical and biotechnology sectors, it is utilized as a cryoprotectant for cells and a stabilizing excipient for therapeutic proteins.[2] This guide provides an in-depth overview of its core physical and chemical properties, supported by experimental methodologies and structural visualizations.

Physical Properties of D(+)-Raffinose Pentahydrate

D(+)-Raffinose pentahydrate typically presents as a white, odorless, crystalline powder with a sweet taste approximately 10% that of sucrose.[2][5] Its key physical characteristics are summarized in the table below, providing a consolidated view of its quantitative properties sourced from various technical data sheets.

Property	Value	Citations
Appearance	White crystalline powder or crystals.	[4][5][6]
Molecular Formula	C ₁₈ H ₃₂ O ₁₆ · 5H ₂ O	[1][4][7]
Molecular Weight	594.51 g/mol	[4][7][8][9]
Melting Point	78 - 82 °C	[4][8][10]
Solubility	Water: 0.1 g/mL (clear, colorless solution); 50 mg/mL. [8][10] DMSO: 20 mg/mL.[7] [11] Dimethylformamide: 15 mg/mL.[7] Ethanol: 0.1 mg/mL. [7]	[7][8][10][11]
Specific Optical Rotation	[α] ₂₀ /D +103° to +107° (c=10% in H ₂ O).	[4][8][12][13]
pH	5.5 - 7.0 (in a 100 g/L aqueous solution at 25 °C).	[14][15]
Density	~1.47 g/cm ³ at 20 °C.	[14][15]
Loss on Drying	13.0 - 17.0 % (consistent with the presence of five water molecules).	[4]
Bulk Density	0.40 - 0.70 g/mL.	[4]

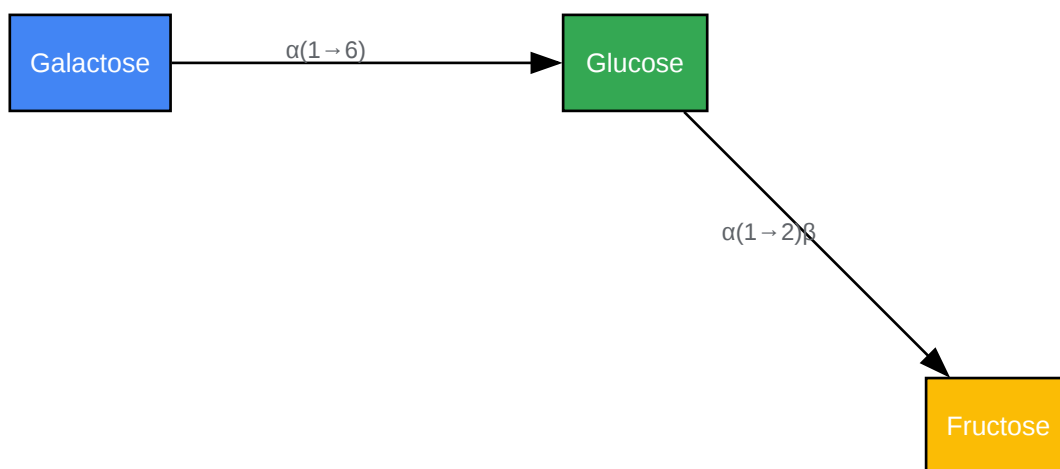
Chemical Properties and Structure

Raffinose is a non-reducing trisaccharide, a key characteristic that influences its stability. It is composed of O-α-D-galactopyranosyl-(1 → 6)-α-D-glucopyranosyl β-D-fructofuranoside.[1][8] The material is stable under normal ambient and anticipated storage and handling conditions.[14][16] However, it can react violently with strong oxidizing agents.[14][17]

Property	Value	Citations
Synonyms	Melitose, Melitriose, O- α -D-Galactopyranosyl-(1 $\rightarrow$ 6)- α -D-glucopyranosyl β -D-fructofuranoside pentahydrate.	[1][8]
CAS Number	17629-30-0	[1][4][8][13]
Purity (Assay by HPLC)	$\geq 98\%$ to $\geq 99.0\%$.	[4][7][8][13]
Ignition Residue	$\leq 0.1\%$ (as sulfated ash).	[4][8][12]
Reactivity	Stable under normal conditions; reacts violently with strong oxidizers.	[14][16][17]
Hydrolysis	Hydrolyzed by the enzyme α -galactosidase into D-galactose and sucrose. Acid hydrolysis yields D-galactose, D-glucose, and D-fructose.	[1][2][5][7]

Chemical Structure and Enzymatic Hydrolysis

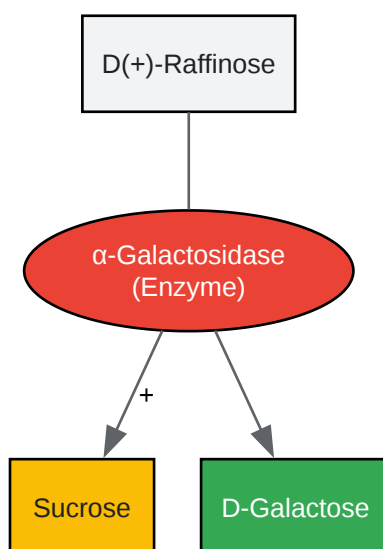
The structural arrangement of D(+)-Raffinose consists of a galactose unit linked to the glucose unit of a sucrose molecule. The specific glycosidic linkages are crucial for its chemical behavior, particularly its susceptibility to enzymatic cleavage.



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Caption: Chemical structure of Raffinose.

The primary chemical reaction of biological significance is its hydrolysis by the enzyme α -galactosidase. This process is fundamental in both its natural metabolism in organisms possessing the enzyme and its industrial applications, such as in food processing to reduce flatulence-causing properties of legumes.



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Caption: Enzymatic hydrolysis of Raffinose.

Experimental Protocols for Characterization

Accurate determination of the physical and chemical properties of **D(+)-Raffinose pentahydrate** relies on standardized analytical methods. Below are outlines of the key experimental protocols.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is the standard method for determining the purity (assay) of **D(+)-Raffinose pentahydrate**.^{[4][8][13]}

- Objective: To separate and quantify **D(+)-Raffinose pentahydrate** from any impurities.
- Principle: The method utilizes a stationary phase with specific chemical properties to separate components of a mixture based on their differential interactions. For sugars like raffinose, HILIC (Hydrophilic Interaction Liquid Chromatography) or specialized carbohydrate columns are often employed.[\[18\]](#)
- Instrumentation:
 - HPLC system with a pump, autosampler, column oven, and a Refractive Index (RI) detector or an Evaporative Light Scattering Detector (ELSD).
- Methodology:
 - Standard Preparation: Accurately weigh a reference standard of **D(+)-Raffinose pentahydrate** and dissolve it in a known volume of mobile phase to create a stock solution. Prepare a series of dilutions to generate a calibration curve.
 - Sample Preparation: Accurately weigh the **D(+)-Raffinose pentahydrate** sample and dissolve it in the mobile phase to a concentration within the calibration range.
 - Chromatographic Conditions:
 - Column: A carbohydrate analysis column or an amino-propyl bonded silica column.
 - Mobile Phase: Typically an isocratic mixture of acetonitrile and water.
 - Flow Rate: Set to an appropriate rate (e.g., 1.0 mL/min).
 - Column Temperature: Maintained at a constant temperature (e.g., 35 °C) to ensure reproducible retention times.
 - Injection Volume: A fixed volume (e.g., 10 µL) is injected for both standards and samples.
 - Detection: The eluent is monitored by an RI detector.

- Quantification: The peak area of the raffinose in the sample chromatogram is compared against the calibration curve generated from the standards to determine its concentration and, subsequently, its purity.

Determination of Melting Point

- Objective: To determine the temperature range over which the crystalline solid melts.
- Principle: The melting point is a characteristic physical property of a pure crystalline solid. The temperature at which the solid-to-liquid phase transition occurs is measured.
- Instrumentation: Digital melting point apparatus or a capillary tube-based method (Thiele tube).
- Methodology:
 - Sample Preparation: A small amount of the dry **D(+)-Raffinose pentahydrate** powder is packed into a capillary tube.
 - Measurement: The capillary tube is placed in the heating block of the apparatus.
 - Heating: The temperature is increased at a controlled rate.
 - Observation: The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

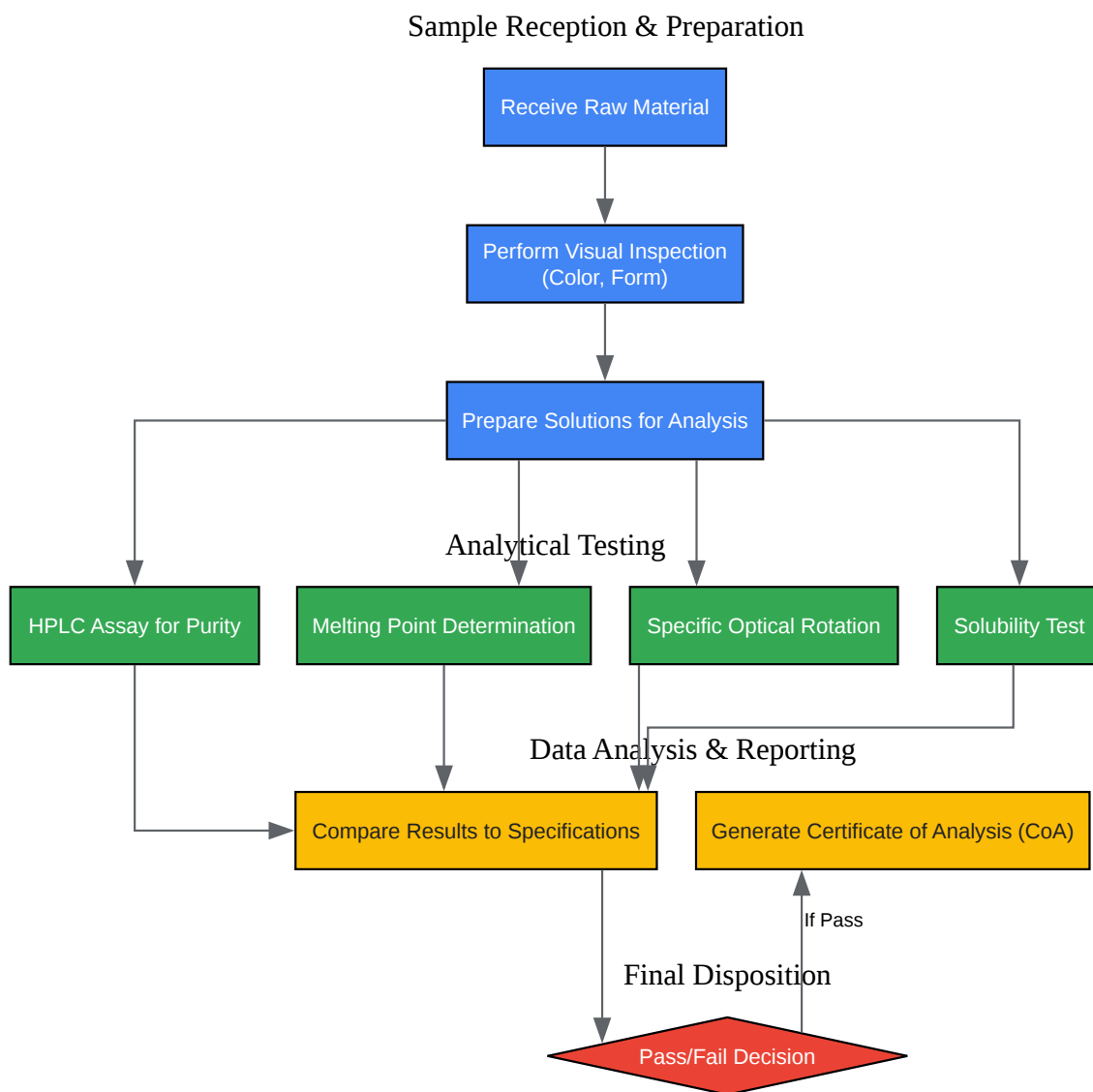
Measurement of Specific Optical Rotation

- Objective: To measure the angle through which the plane of polarized light is rotated by a solution of **D(+)-Raffinose pentahydrate**.
- Principle: Chiral molecules, such as D(+)-Raffinose, are optically active and rotate plane-polarized light. The specific rotation is an intrinsic property of the compound.
- Instrumentation: A polarimeter.
- Methodology:

- **Solution Preparation:** A solution of known concentration is prepared by accurately weighing **D(+)-Raffinose pentahydrate** and dissolving it in a precise volume of water (typically at a concentration of 10 g/100 mL).^{[8][12]}
- **Measurement:** The polarimeter sample tube is filled with the solution.
- **Analysis:** The angle of rotation is measured using the polarimeter, typically at the sodium D-line wavelength (589 nm) and a controlled temperature (20 °C).
- **Calculation:** The specific rotation is calculated using the formula: $[\alpha] = \alpha / (l * c)$, where α is the observed rotation, l is the path length of the sample tube in decimeters, and c is the concentration in g/mL.

Analytical Workflow Visualization

The logical flow for the quality control and analysis of a **D(+)-Raffinose pentahydrate** sample can be visualized to ensure all critical steps are followed.



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Caption: Quality control workflow for Raffinose.

Safety, Storage, and Handling

- Safety: While not classified as a hazardous substance, it may cause skin, eye, and respiratory irritation.[19][20] Standard laboratory safety practices, including wearing gloves and eye protection, are recommended.[16][19]
- Storage: **D(+)-Raffinose pentahydrate** should be stored in a tightly-closed container in a cool, dry, and well-ventilated area, away from incompatible substances like strong oxidizing agents.[3][14][19] The recommended storage temperature is often at room temperature (15-25 °C) or refrigerated, depending on the supplier's recommendations.[3][8][14]
- Handling: Avoid dust formation and inhalation.[19][20] Ensure adequate ventilation when handling the powder. Wash hands thoroughly after handling.[19]

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